

Daphnoretin botanical origin Thymelaeaceae family

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Daphnoretin

CAS No.: 2034-69-7

Get Quote

Cat. No.: S525012

Botanical Origin and Chemical Profile

Daphnoretin (Molecular Formula: C₁₉H₁₂O₇, Average Mass: 352.298 g·mol⁻¹ [1] [2]) is found in several genera of the Thymelaeaceae family. The table below summarizes its primary botanical sources:

Botanical Source	Plant Part(s) with Daphnoretin	Traditional/Folk Uses
<i>Wikstroemia indica</i> (L.) C.A. Mey. [3] [1] [4]	Stems, roots	Treatment of arthritis, bronchitis, cancer, and syphilis.
<i>Daphne gnidium</i> [5] [6]	Leaves, stems	Hair care, treatment of skin diseases, and as an abortifacient.
<i>Stellera chamaejasme</i> [1]	Information not specified in sources	Information not specified in sources.

The Thymelaeaceae family is a cosmopolitan family of flowering plants comprising about 50 genera and 500 species, including many trees and shrubs [5] [7]. Many species in this family are known to be poisonous to mammals due to the presence of compounds like daphnane esters and coumarins [8] [7].

Summary of Key Pharmacological Activities

Recent scientific investigations have validated and expanded on the traditional uses of **daphnoretin**'s source plants. The following table summarizes its core bioactivities and potential therapeutic applications:

Pharmacological Activity	Observed Effects / Potential Therapeutic Application	Key Findings (In vitro/In vivo)
Antitumor / Antiproliferative [3] [4] Chronic Myeloid Leukemia (CML), Hepatocellular Carcinoma (HCC), others. - Induces megakaryocytic differentiation in K562 and HEL leukemia cells [3].	<ul style="list-style-type: none">Induces apoptosis in HCC cells; nano-formulations developed to improve efficacy [4].Anti-inflammatory & Neuroprotective [9]Spinal Cord Injury (SCI), Neuropathic Pain.Inhibits NF-κB pathway activation [9].Reduces pro-inflammatory cytokines (TNF-α, IL-1β) [9].Improves motor function in SCI mouse models [9].Antiviral [3] [10]Hepatitis B Virus (HBV).Suppresses hepatitis B virus expression in human hepatoma cells, potentially via protein kinase C (PKC) activation [3] [10].Immunomodulatory [3]Modulation of Dendritic Cells.Modulates dendritic cell development toward atypical maturation with impaired allostimulatory functions [3].	

Molecular Mechanisms of Action

Daphnoretin exerts its effects through multiple molecular pathways. The diagram below synthesizes its key mechanisms as identified in the search results, particularly its anti-inflammatory and antitumor activities.



Click to download full resolution via product page

Key signaling pathways modulated by **daphnoretin**, based on mechanisms identified in recent studies [3] [9].

Detailed Experimental Protocols

For researchers looking to replicate or build upon key findings, here are the methodologies from pivotal studies.

Protocol for Megakaryocytic Differentiation in Leukemia Cells [3]

This protocol is used to investigate **daphnoretin** as a potential differentiation therapy agent for chronic myeloid leukemia (CML).

- **Cell Lines:** K562 (CML-derived) and HEL 92.1.7 (erythroleukemia-derived) cells.
- **Culture Conditions:** Maintained in RPMI 1640 medium supplemented with 10% fetal bovine serum, 2 mM L-glutamine, and antibiotics at 37°C in a 5% CO₂ incubator.
- **Treatment:** Cells are treated with **daphnoretin** (e.g., 0.25 - 1.00 µM) or a vehicle control (DMSO) for 24-72 hours. 12-O-tetradecanoylphorbol-13-acetate (TPA) can be used as a positive control for differentiation.
- **Growth & Viability Assessment:**
 - **Cell Counting:** Use trypan blue dye exclusion assay with a hemocytometer to count viable cells.
 - **Metabolic Activity:** Use a Cell Counting Kit-8 (CCK-8). Incubate cells with CCK-8 solution for 3 hours and measure absorbance at 450 nm.
- **Differentiation Analysis:**
 - **Morphology:** Cytocentrifuge cells onto slides, stain with Liu's stain, and examine under a light microscope for enlarged, multinucleated cells.
 - **Surface Markers:**
 - **Flow Cytometry:** Stain cells with fluorescently conjugated antibodies against megakaryocytic markers CD41 and CD61. Analyze using a flow cytometer.
 - **Immunofluorescence:** Stain cells with CD41/CD61 antibodies and a nuclear stain (Hoechst 33342). Visualize using a fluorescence microscope.
 - **Mechanism (STAT3):** Evaluate phosphorylation of STAT3 using Western blot analysis.

Protocol for Anti-inflammatory Effects in Spinal Cord Injury (SCI) [9]

This protocol evaluates the neuroprotective and anti-inflammatory effects of **daphnoretin** in a mouse model of SCI.

- **Animal Model:** Mouse SCI model (e.g., contusion or compression model).
- **Dosing:** Administer **daphnoretin** (200 mg/kg in 200 µL) or vehicle via intraperitoneal injection immediately after SCI, and then once daily.
- **Functional Assessment:**
 - Use the **Basso Mouse Scale (BMS) Score** and **BMS Subscore** to evaluate locomotor function. Perform assessments at multiple time points post-injury (e.g., days -1, 1, 3, 7, 14, 21, 28, 40, and 60).
- **Tissue Collection & Analysis:**
 - **Immunofluorescence:** On day 7 post-SCI, perfuse animals and collect spinal cord tissue. Section the lumbar spinal cord and stain with antibodies against **Iba1** (microglia marker) and **GFAP** (astrocyte marker) to observe glial cell activation.
 - **Cytokine Measurement:**
 - **PCR:** Isolate RNA from the spinal dorsal horn to measure mRNA levels of **TNF-α** and **IL-1β**.
 - **ELISA:** Use homogenized spinal cord tissue or cell culture supernatant to quantify protein levels of **TNF-α** and **IL-1β**.
 - **Western Blot:** Analyze protein from spinal cord tissue or microglial cells (e.g., BV2 cell line) to detect levels of **p-NF-κB/NF-κB** and **p-IκBα/IκBα**.
- **In Vitro Validation (BV2 Microglia):**
 - Treat BV2 cells with **daphnoretin** and an inflammatory stimulus like **LPS**. Use PCR, ELISA, and Western blot as described above to confirm the inhibition of the **NF-κB** pathway and cytokine production.

Formulation Strategies to Overcome Limitations

A significant challenge in the therapeutic application of **daphnoretin** is its **poor water solubility and rapid clearance from the bloodstream** [4]. To address this, advanced formulation strategies are being explored:

- **Nano-Preparation Approach:** A double-targeted nanomicelle system has been developed [4].
 - **Composition:** Glycyrrhetic acid-polyethylene glycol-block-poly (D,L-lactic acid) / polyethylene glycol-block-poly (D,L-lactic acid)-**daphnoretin** (GPP/PP-DAP).
 - **Method:** Prepared using the **thin-film hydration method**.
 - **Mechanism:** The hydrophilic PEG shell prolongs circulation time. The GA ligand actively targets **glycyrrhetic acid receptors (GA-R)**, which are overexpressed in liver tumor tissue, enhancing site-specific delivery.
 - **Outcome:** This system demonstrated superior tumor inhibition and liver-targeting efficiency in hepatocellular carcinoma models compared to free **daphnoretin** [4].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Daphnoretin [en.wikipedia.org]
2. Daphnoretin | C19H12O7 [chemspider.com]
3. Naturally Occurring Bicoumarin Compound Daphnoretin ... [pmc.ncbi.nlm.nih.gov]
4. A nano-preparation approach to enable the delivery of ... [frontiersin.org]
5. Daphnoretin - an overview [sciencedirect.com]
6. Daphnetin: A bioactive natural coumarin with diverse ... [frontiersin.org]
7. Thymelaeaceae [en.wikipedia.org]
8. Thymelaeaceae in Flora of North America @ efloras.org [efloras.org]
9. Daphnoretin inhibited SCI-induced inflammation and ... [pmc.ncbi.nlm.nih.gov]
10. Daphnoretin (Dephnoretin) | PKC Activator [medchemexpress.com]

To cite this document: Smolecule. [Daphnoretin botanical origin Thymelaeaceae family]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b525012#daphnoretin-botanical-origin-thymelaeaceae-family>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com